

Application Notes: Measuring the Efficacy of ENPP-1-IN-5

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Compound of Interest

Compound Name: *Enpp-1-IN-5*

Cat. No.: *B12424061*

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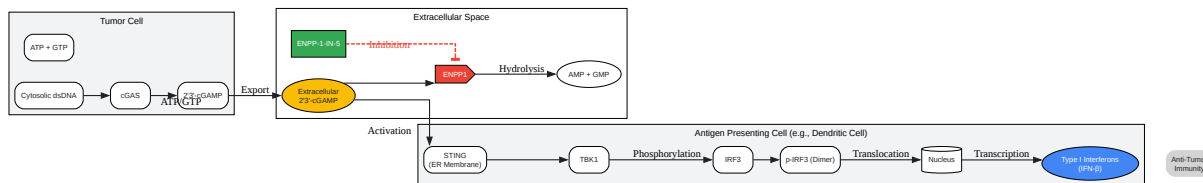
Introduction

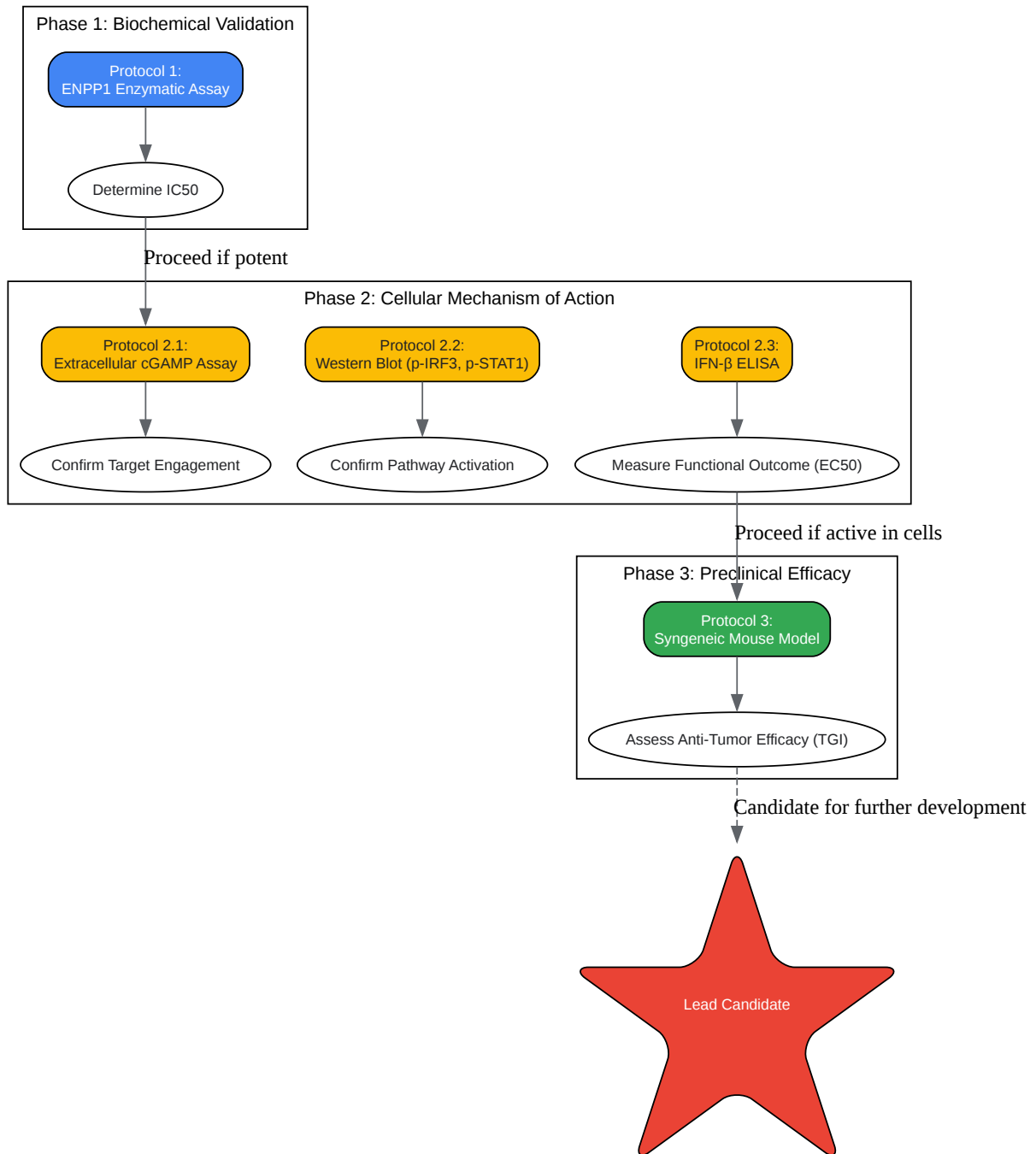
Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) is a type II transmembrane glycoprotein that functions as a key negative regulator of the innate immune system.[1][2] In the tumor microenvironment, cancer cells can release the second messenger cyclic GMP-AMP (cGAMP), which activates the STING (Stimulator of Interferon Genes) pathway in surrounding immune cells, leading to an anti-tumor response.[3][4] ENPP1, however, is the dominant hydrolase of extracellular cGAMP, effectively dampening this crucial anti-cancer immune signaling pathway.[1][2][5] High expression of ENPP1 is correlated with poor prognosis in various cancers.[1][6][7]

ENPP-1-IN-5 is a potent and selective small molecule inhibitor designed to block the enzymatic activity of ENPP1.[8] By inhibiting ENPP1, **ENPP-1-IN-5** is expected to increase the half-life of extracellular cGAMP, thereby restoring and enhancing STING-mediated anti-tumor immunity.[9][10] These application notes provide detailed protocols for researchers, scientists, and drug development professionals to assess the biochemical, cellular, and in vivo efficacy of **ENPP-1-IN-5**.

ENPP1-cGAS-STING Signaling Pathway

The diagram below illustrates the central role of ENPP1 in modulating the cGAS-STING pathway and the mechanism of action for an inhibitor like **ENPP-1-IN-5**.





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References

- [1. pnas.org \[pnas.org\]](https://pubs.pnas.org)
- [2. ENPP1 is an innate immune checkpoint of the anticancer cGAMP-STING pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. pnas.org \[pnas.org\]](https://pubs.pnas.org)
- [4. cGAS–STING cytosolic DNA sensing pathway - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. ENPP1, an Old Enzyme with New Functions, and Small Molecule Inhibitors—A STING in the Tale of ENPP1 \[mdpi.com\]](#)
- [6. Human antibodies targeting ENPP1 as candidate therapeutics for cancers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Role of ENPP1 in cancer pathogenesis: Mechanisms and clinical implications \(Review\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
- [9. Structure-aided development of small molecule inhibitors of ENPP1, the extracellular phosphodiesterase of the immunotransmitter cGAMP - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. What are the therapeutic applications for ENPP1 inhibitors? \[synapse.patsnap.com\]](#)
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